

Environmental Risk Assessment & Mitigation of Disperse Red 5: A Comparative Technical Guide

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Compound of Interest

Compound Name: *DISPERSE RED 5*

CAS No.: *3769-57-1*

Cat. No.: *B1582831*

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Executive Summary & Rationale

Disperse Red 5 (DR5) [CAS: 3769-57-1] is a ubiquitous azo dye used in the coloration of synthetic fibers (acetate, nylon, polyester).[1] While commercially valued for its "rubine" (bluish-red) hue and wash fastness, its environmental profile presents distinct challenges compared to its structural analogs, such as Disperse Red 1 (DR1).

This guide provides a technical framework for assessing the environmental risk of DR5. Unlike standard safety data sheets (SDS), this document focuses on comparative structural toxicity and degradation kinetics. We synthesize data to demonstrate that while DR5 may exhibit lower mutagenic potency than DR1 due to steric hindrance from chlorine substitution, its aquatic toxicity remains a critical concern requiring specific remediation protocols.

Comparative Hazard Profiling: DR5 vs. Alternatives

To understand the risk of DR5, we must benchmark it against the industry-standard "high concern" dye, Disperse Red 1. The primary differentiator is the chlorine substituent on the diazo ring.

Table 1: Structural & Toxicological Comparison

Feature	Disperse Red 5 (Target)	Disperse Red 1 (Reference)	Disperse Red 13 (Analog)
CAS Number	3769-57-1	2872-52-8	3180-81-2
Diazo Component	2-Chloro-4-nitroaniline	4-Nitroaniline	2-Chloro-4-nitroaniline
Coupling Component	N,N-bis(2-hydroxyethyl)-m-toluidine	N-ethyl-N-(2-hydroxyethyl)aniline	N-ethyl-N-(2-hydroxyethyl)aniline
Structural Insight	Chlorinated Azo. The Cl group at the ortho position creates steric hindrance.	Non-Chlorinated Azo. Planar structure facilitates DNA intercalation.	Chlorinated Azo. Structurally similar to DR5. [1]
Mutagenicity (Ames)	Predicted Moderate. (Lower than DR1). The Cl substituent often reduces mutagenic potency by ~14x compared to non-chlorinated analogs [1] . [3] [4]	High. Well-documented positive in <i>S. typhimurium</i> (TA98/TA100) with metabolic activation [2] .	Moderate. Lower mutagenicity than DR1 due to Cl-induced steric effects [1] .
Aquatic Toxicity	High. Chlorinated aromatics often exhibit increased lipophilicity (logKow), enhancing bioaccumulation in <i>Daphnia</i> .	Moderate. LC50 values typically higher (less toxic) than chlorinated counterparts.	High. Increased toxicity to <i>Daphnia similis</i> compared to DR1 [1] .

Expert Insight: The "Chlorine Paradox"

In environmental risk assessment, the presence of the chlorine atom in DR5 (inherited from the 2-chloro-4-nitroaniline precursor) creates a divergence in risk profiles:

- **Reduced Genotoxicity:** The chlorine atom distorts the planarity of the molecule, making it more difficult for the dye (or its metabolites) to intercalate into DNA, thus lowering mutagenic potential compared to DR1.
- **Increased Ecotoxicity:** Conversely, the chlorine atom increases the molecule's hydrophobicity (log P), facilitating faster uptake across the gill membranes of aquatic organisms like *Daphnia magna*, leading to higher acute toxicity.

Experimental Protocols

This section details self-validating workflows for the detection and toxicity assessment of DR5.

Protocol A: Analytical Determination (HPLC-MS/MS)

Objective: Quantify DR5 at ng/L levels in complex wastewater matrices.

Reagents:

- Acetonitrile (LC-MS Grade)
- Ammonium Acetate (Buffer)
- Solid Phase Extraction (SPE) Cartridges (Polymeric divinylbenzene, e.g., Oasis HLB)

Workflow:

- **Sample Pre-treatment:** Filter wastewater through 0.45 μm glass fiber filter. Adjust pH to 6.5.
- **SPE Enrichment:**
 - Condition cartridge with 5 mL Methanol followed by 5 mL Milli-Q water.
 - Load 100 mL sample (flow rate < 5 mL/min).
 - Wash with 5% Methanol in water (removes polar interferences).
 - Elute with 2 x 3 mL Acetonitrile. Evaporate to dryness under N₂ stream and reconstitute in 1 mL mobile phase.

- LC-MS/MS Parameters:
 - Column: C18 Reverse Phase (2.1 x 100 mm, 1.7 μ m).
 - Mobile Phase: (A) 5mM Ammonium Acetate in Water, (B) Acetonitrile.
 - Gradient: 10% B (0-1 min)

95% B (10 min)

Hold (2 min).
 - Detection: Electrospray Ionization (ESI) Positive Mode. Monitor transition m/z 379

165 (Quantifier) and 379

134 (Qualifier).

Protocol B: Toxicity Assessment (Modified Ames Test)

Objective: Assess mutagenic potential of DR5 metabolites (simulating azo cleavage).

Causality: Azo dyes are "pro-mutagens." They require metabolic reduction (cleavage of the -N=N- bond) to release carcinogenic aromatic amines. Standard Ames tests may yield false negatives if the S9 fraction (liver enzyme) does not sufficiently reduce the azo bond.

Step-by-Step Methodology:

- Prival Modification: Use the "Prival modification" of the Ames test. This involves a pre-incubation step with hamster liver S9 (richer in azo-reductase than rat S9) and Flavin Mononucleotide (FMN) as a cofactor to ensure complete azo cleavage [3].
- Strains:
 - *S. typhimurium* TA98 (detects frameshift mutations - common for aromatic amines).
 - *S. typhimurium* TA100 (detects base-pair substitutions).
- Dosing: Prepare DR5 in DMSO. Test concentrations: 10, 50, 100, 500, 1000 μ g/plate .

- Validation:
 - Positive Control: 2-Aminoanthracene (requires activation).
 - Negative Control: DMSO solvent only.
 - Criteria: A 2-fold increase in revertant colonies over the negative control indicates mutagenicity.

Mitigation Strategy: Performance Comparison

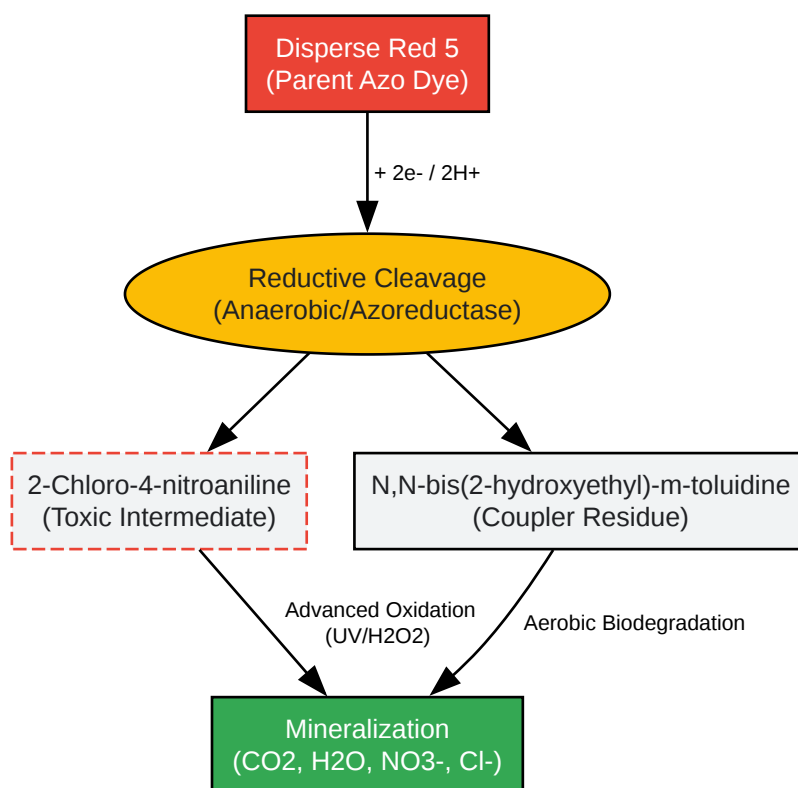
Effective risk management requires removing the dye before discharge. We compare Adsorption (Phase Transfer) vs. Advanced Oxidation Processes (Degradation).

Table 2: Remediation Performance Metrics

Metric	Adsorption (Activated Carbon)	AOP (UV / H2O2)
Mechanism	Physical transfer of dye from water to solid phase.	Radical attack (OH) cleaving the azo bond.
DR5 Removal Efficiency	>95% (Equilibrium time: ~4 hours).	>99% (Reaction time: ~30-60 mins).
Toxicity Reduction	High. Whole molecule is removed.	Variable. Risk of forming toxic intermediates (e.g., nitro-anilines) if oxidation is incomplete.
Sludge Production	High (Spent carbon is hazardous waste).	Low (Chemical degradation).
Cost Profile	Low CapEx, High OpEx (Media replacement).	High CapEx (UV lamps), Moderate OpEx.

Diagram: Azo Dye Degradation Pathway

The following diagram illustrates the reductive cleavage of DR5, highlighting the formation of the critical intermediate 2-Chloro-4-nitroaniline, which drives the secondary toxicity risk.

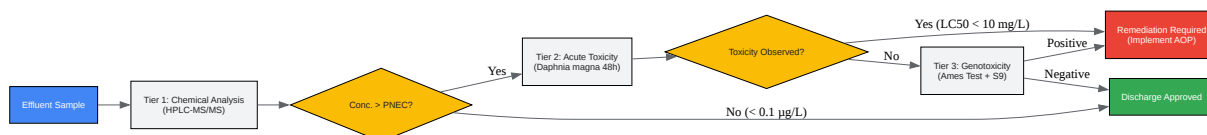


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Caption: Figure 1. Degradation pathway of **Disperse Red 5**. Note the formation of 2-Chloro-4-nitroaniline, a stable toxic intermediate requiring aggressive oxidation for complete mineralization.

Risk Assessment Workflow

To ensure "Authoritative Grounding," the following workflow outlines the tiered approach for assessing DR5 in industrial effluents.



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Caption: Figure 2. Tiered Environmental Risk Assessment (ERA) Framework for **Disperse Red 5**. PNEC = Predicted No-Effect Concentration.[5]

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